

An In-Depth Technical Guide to (Z)-10-Nonadecenoyl Chloride

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Compound of Interest

Compound Name: 10(Z)-Nonadecenoyl chloride

Cat. No.: B8260759

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CAS Number: 95548-27-9

Disclaimer: Limited publicly available data exists for the specific compound (Z)-10-Nonadecenoyl chloride. This guide is compiled from general chemical principles for long-chain unsaturated acyl chlorides and data from suppliers. Researchers should validate this information through their own experimental work.

Introduction

(Z)-10-Nonadecenoyl chloride is a long-chain, monounsaturated fatty acyl chloride. Its structure, featuring a C19 carbon chain with a cis-double bond at the 10th position and a reactive acyl chloride functional group, makes it a valuable intermediate in organic synthesis. This guide provides an overview of its chemical properties, a general synthesis protocol, and potential applications for researchers in drug development and materials science.

Chemical and Physical Properties

Quantitative data for (Z)-10-Nonadecenoyl chloride is not extensively reported in the literature. The following table summarizes available information from chemical suppliers.

Property	Value	Source
CAS Number	95548-27-9	[1]
Molecular Formula	C ₁₉ H ₃₅ ClO	[1]
Molecular Weight	314.93 g/mol	[1]
Appearance	Not specified (likely a liquid)	General knowledge
Purity	>98% (typical)	Supplier Data
Storage Temperature	-20°C	Supplier Data

Synthesis

A specific, detailed experimental protocol for the synthesis of (Z)-10-Nonadecenoyl chloride is not readily available in published literature. However, it can be prepared from its corresponding carboxylic acid, (Z)-10-Nonadecenoic acid, using standard methods for converting carboxylic acids to acyl chlorides.

General Experimental Protocol: Synthesis of (Z)-10-Nonadecenoyl Chloride

This protocol is a generalized procedure and may require optimization.

Materials:

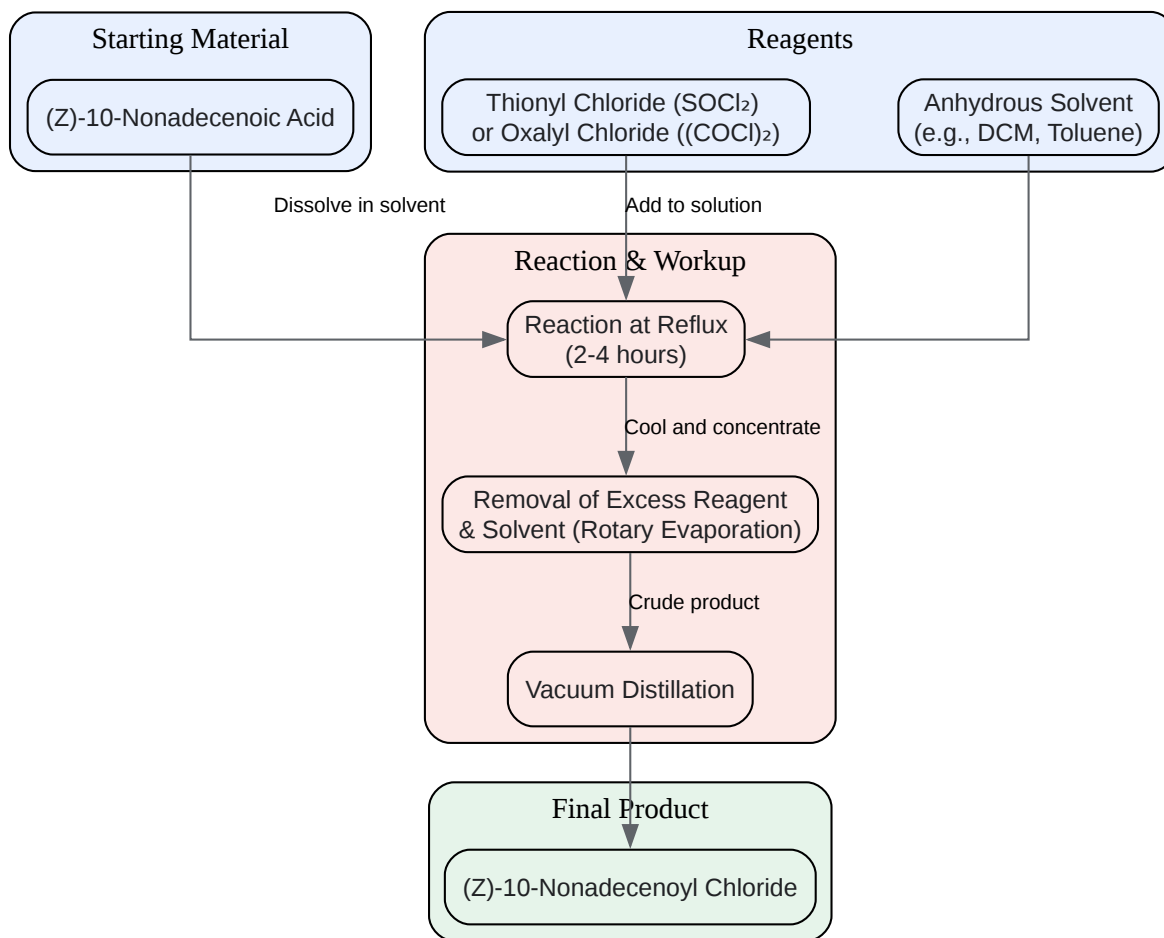
- (Z)-10-Nonadecenoic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)
- Anhydrous solvent (e.g., dichloromethane (DCM), toluene, or hexane)
- Dry glassware under an inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas outlet to a trap (for acidic gases), dissolve (Z)-10-Nonadecenoic acid

in the chosen anhydrous solvent.

- Slowly add an excess of the chlorinating agent (typically 1.5-2.0 equivalents of thionyl chloride or oxalyl chloride) to the stirred solution at room temperature. If using oxalyl chloride, a catalytic amount of dimethylformamide (DMF) can be added to accelerate the reaction.
- The reaction mixture is then gently heated to reflux and maintained at that temperature for 2-4 hours, or until the evolution of gas (HCl and SO₂ if using thionyl chloride, or CO, CO₂, and HCl if using oxalyl chloride) ceases.
- After the reaction is complete, the excess chlorinating agent and the solvent are removed under reduced pressure using a rotary evaporator.
- The crude (Z)-10-Nonadecenoyl chloride can be purified by vacuum distillation.

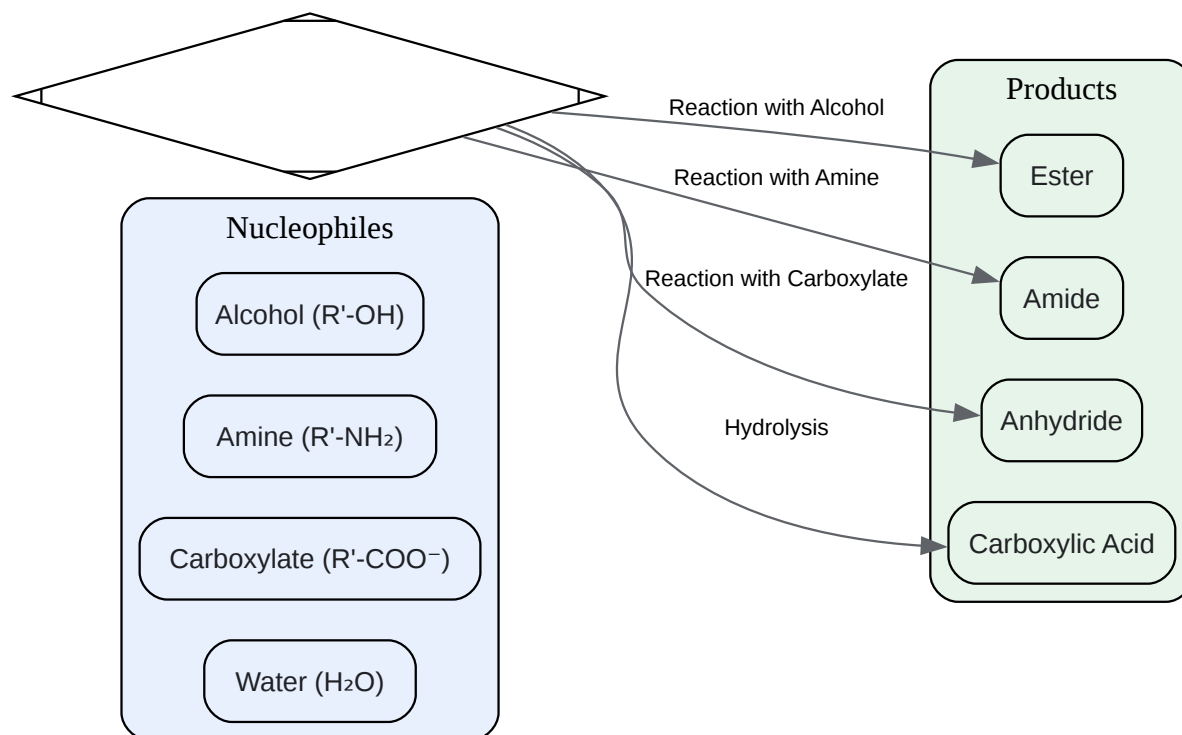


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Caption: General workflow for the synthesis of (Z)-10-Nonadecenoyl chloride.

Reactivity and Potential Applications

As an acyl chloride, (Z)-10-Nonadecenoyl chloride is a reactive electrophile. The acyl chloride moiety can readily undergo nucleophilic acyl substitution with a variety of nucleophiles.



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Caption: Reactivity of (Z)-10-Nonadecenoyl chloride with various nucleophiles.

Potential applications of (Z)-10-Nonadecenoyl chloride include:

- **Synthesis of Bioactive Lipids:** It can be used to synthesize various lipid derivatives, such as esters and amides, which may have interesting biological activities. The C19:1 backbone is less common than C18 or C20 fatty acids, making its derivatives potentially novel research tools.
- **Drug Delivery:** The acyl chloride can be used to attach the long lipid tail to drugs or other molecules to improve their lipophilicity and membrane permeability.
- **Material Science:** It can be used to modify surfaces of materials to impart hydrophobicity.

Biological Significance and Signaling Pathways

There is no specific information available in the scientific literature regarding the involvement of (Z)-10-Nonadecenoyl chloride or its parent fatty acid in specific signaling pathways. Long-chain fatty acids and their derivatives are known to be involved in a multitude of cellular processes, including energy storage, membrane structure, and cell signaling. Further research is needed to determine if this particular C19:1 fatty acyl chloride has any unique biological roles.

Safety Information

Acyl chlorides are corrosive and react with moisture. Handle (Z)-10-Nonadecenoyl chloride in a well-ventilated fume hood, wearing appropriate personal protective equipment (gloves, safety glasses, and a lab coat). It is moisture-sensitive and should be stored under an inert atmosphere. In case of contact with skin or eyes, flush immediately with copious amounts of water.

Conclusion

(Z)-10-Nonadecenoyl chloride is a potentially useful, yet understudied, chemical intermediate. This guide provides a starting point for researchers interested in its synthesis and application. The lack of specific experimental data highlights an opportunity for further investigation into the properties and utility of this long-chain monounsaturated acyl chloride.

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References

- 1. larodan.com [larodan.com]
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